Application Notes and Protocols for InGrain™ (S-Abscisic Acid) in Agricultural Research

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Compound of Interest	
Compound Name:	Graniline
Cat. No.:	B1197928

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Topic: InGrain™ (S-Abscisic Acid) Application in Agricultural Research

Audience: Researchers, scientists, and drug development professionals.

Introduction:

Initial research for a compound named "Graniine" in agricultural applications yielded no specific results. However, due to the phonetic similarity, it is highly probable that the intended subject of inquiry is InGrain™, a plant growth regulator developed by Valent BioSciences. The active ingredient in InGrain™ is S-abscisic acid (S-ABA), a naturally occurring plant hormone that plays a crucial role in various physiological processes, particularly in stress responses and seed development. These notes provide detailed information on the application of InGrain™ (S-ABA) in agricultural research, focusing on its use in rice cultivation to enhance yield and grain quality.

Mechanism of Action

InGrain™, containing the active ingredient S-abscisic acid (S-ABA), functions as a plant growth regulator that influences several key processes in plants.[1][2] Its primary mode of action involves the regulation of carbon remobilization and starch accumulation within the rice grains. [1] S-ABA enhances the activity of enzymes responsible for translocating stored carbohydrates from vegetative tissues to the developing grains and converting sugars into starch.[1] This improved flow of carbohydrates to the inferior spikelets leads to a faster and more uniform grain filling rate.[3] Consequently, the application of InGrain™ results in increased grain number,

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size, and weight at harvest, ultimately boosting overall yield and improving milling quality by reducing the incidence of chalky and broken grains.[1][3] Furthermore, S-ABA is a key signaling molecule in plant responses to abiotic stress, and the application of InGrain™ can enhance a plant's resilience to conditions such as drought and heat.[1]

S-Abscisic Acid (S-ABA) Signaling Pathway in Rice

The physiological effects of InGrain™ are mediated through the S-ABA signaling pathway. In rice, this pathway is critical for regulating responses to both developmental cues and environmental stresses. The core signaling cascade involves three main components: PYR/PYL/RCAR receptors, Protein Phosphatase 2Cs (PP2Cs), and SNF1-related protein Kinase 2s (SnRK2s).

When S-ABA is present, it binds to the PYR/PYL/RCAR receptors. This binding event induces a conformational change in the receptor, allowing it to interact with and inhibit the activity of PP2Cs, which are negative regulators of the signaling pathway.[4] The inhibition of PP2Cs relieves their suppression of SnRK2s. The now-active SnRK2s phosphorylate downstream targets, including transcription factors (such as ABFs) and ion channels. This cascade of events ultimately leads to the transcriptional regulation of ABA-responsive genes and physiological responses such as stomatal closure, stress gene expression, and in the case of InGrain™ application, enhanced grain filling.[5]

Interestingly, there is an antagonistic relationship between the abscisic acid and salicylic acid (SA) signaling pathways in the interaction between rice and the blast fungus Magnaporthe grisea.[6] ABA has been shown to suppress the transcriptional upregulation of key components of the SA signaling pathway, thereby compromising the plant's defense response.[6] This highlights the complex cross-talk between different hormonal pathways in response to both biotic and abiotic stimuli.
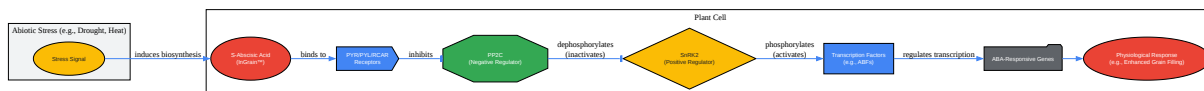
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S-Abscisic Acid (S-ABA) Signaling Pathway.

Data Presentation: Effects of InGrain™ on Rice Yield and Quality

The following tables summarize quantitative data from studies on the application of InGrain™ in rice.

Table 1: Impact of InGrain™ Application Rate on Rice Grain Yield

Treatment	Application Rate (g/ha)	Average Yield Increase (%)	Average Yield Increase (kg/ha)
InGrain™	30	7.6	727
InGrain™	60	16.5	1581

Data compiled from 23 studies conducted between 2017-2019.[3]

Table 2: Influence of InGrain™ on Milled and Intact Rice Grain Recovery

Treatment	Application Rate (g/ha)	Average Increase in Milled Rice Yield (%)	Average Increase in Intact Grains After Milling (%)
InGrain™	30	0.1	1.3
InGrain™	60	0.4	2.0

Data reflects the percentage increase compared to untreated controls.[3]

Experimental Protocols

4.1. Protocol for Evaluating the Efficacy of InGrain™ on Rice Yield

Objective: To determine the effect of different application rates of InGrain™ on the grain yield and quality of a specific rice variety.

Materials:

- InGrain™ Plant Growth Regulator (soluble granule formulation)

- Rice seeds of a selected variety (e.g., Esperanza, Tinajones, IR-43, Mallares, Galan)[3]

- Standard fertilizers and pesticides for rice cultivation

- Backpack sprayer or other suitable application equipment

- Plot harvesting equipment

- Grain moisture meter

- Threshing and cleaning equipment
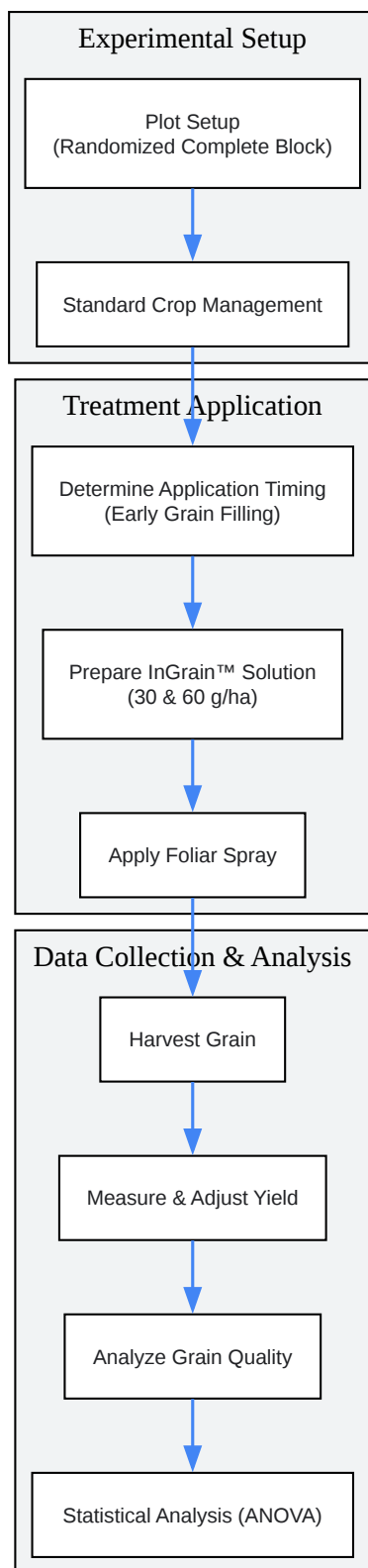
- Weighing scale

Experimental Design:

- Plot Setup: Establish a randomized complete block design with a minimum of four replications. Each block should contain plots for each treatment group (e.g., Control,

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InGrain™ at 30 g/ha, InGrain™ at 60 g/ha).

- Crop Management: Cultivate the rice crop according to standard agronomic practices for the region, including seeding rate, fertilization, irrigation, and pest and weed control.

- Treatment Application:

  - Timing: Apply InGrain™ during the early grain filling stage. This is typically 7-12 days after the first spikelets open, or when 20-30% of the spikelets on the earliest panicles are at the milky grain stage.[3]

  - Preparation of Spray Solution:

    - Calculate the required amount of InGrain™ based on the plot size and the target application rate (30 or 60 g/ha).

    - Prepare a stock solution if necessary, following the manufacturer's guidelines for soluble granules.

    - Fill the sprayer tank with half the required volume of water.

    - Add the calculated amount of InGrain™ to the tank.

    - Agitate the solution thoroughly while adding the remaining water.

  - Application: Apply the solution uniformly to the foliage of the rice plants in the designated plots. Ensure consistent spray coverage.

- Data Collection:

  - At maturity, harvest the grain from a predetermined area within each plot.

  - Thresh and clean the harvested grain.

  - Measure the grain moisture content and adjust the yield to a standard moisture level (e.g., 14%).

  - Record the final grain yield for each plot.

- Collect subsamples for quality analysis, including thousand-grain weight, percentage of filled grains, and milling quality (percentage of milled rice and intact grains).

- Statistical Analysis: Analyze the collected data using Analysis of Variance (ANOVA) to determine the statistical significance of the differences between the treatment groups.

Experimental Setup

Plot Setup
(Randomized Complete Block)

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Standard Crop Management

Treatment Application

Determine Application Timing
(Early Grain Filling)

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Prepare InGrain™ Solution
(30 & 60 g/ha)

↓

Apply Foliar Spray

Data Collection & Analysis

Harvest Grain

↓

Measure & Adjust Yield

↓

Analyze Grain Quality

↓

Statistical Analysis (ANOVA)

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Experimental Workflow for InGrain™ Efficacy Trial.

Concluding Remarks

InGrain™ (S-abscisic acid) represents a valuable tool in agricultural research and practice, particularly for enhancing rice productivity. Its mechanism of action, centered on improving carbohydrate allocation to the grains, leads to demonstrable increases in yield and quality. The provided protocols offer a framework for researchers to further investigate and optimize the application of this plant growth regulator under various environmental conditions and with different crop varieties. Understanding the underlying S-ABA signaling pathway provides a molecular basis for its effects and opens avenues for future research into crop improvement and stress resilience.

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